

A Comprehensive Technical Guide to the Safety and Handling of Triacetin-d9

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Compound of Interest

Compound Name: *Triacetin-d9*

Cat. No.: *B15573537*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **Triacetin-d9** (Glyceryl Triacetate-d9). While specific safety data for the deuterated form is limited, the information presented here is based on the well-documented profile of its non-deuterated analogue, Triacetin (CAS 102-76-1). The substitution of hydrogen with deuterium is not expected to significantly alter the chemical's primary toxicological or hazardous properties. This document synthesizes information from safety data sheets (SDS), regulatory sources, and scientific literature to ensure safe laboratory practices.

Chemical and Physical Properties

Triacetin-d9 is the deuterated form of Triacetin, a triester of glycerol and acetic acid.^[1] It is a clear, colorless, and odorless oily liquid.^[2] Its physical properties are crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Chemical Formula	C ₉ H ₅ D ₉ O ₆ (representative) / C ₉ H ₁₄ O ₆ (base)	[2][3]
Molecular Weight	~227.26 g/mol	[3]
CAS Number	2733570-86-8	[3]
Boiling Point	258 - 259 °C	[4]
Melting Point / Freezing Point	3 °C	[4]
Density	~1.16 g/cm ³ at 25 °C	
Flash Point	138 - 148 °C (closed cup)	[4]
Auto-ignition Temperature	433 °C	[4]
Vapor Pressure	0.0025 mmHg at 25 °C	[4]
Water Solubility	52,130 - 58,000 mg/L at 24.5- 25 °C	[5][6]
Log P (octanol/water)	0.25	

Toxicological Information

Triacetin is characterized by low acute toxicity.[7] According to the Globally Harmonized System (GHS), it does not meet the criteria for classification as a hazardous substance.[8][9]

Acute Toxicity

Route	Endpoint	Value	Species	Source(s)
Oral	LD50	> 2,000 mg/kg	Rat (male/female)	[4][8][10][11]
Inhalation	LC50	> 1.721 mg/L (4 h)	Rat (male/female)	[4][10]
Dermal	LD50	> 5,000 mg/kg bw	Rabbit	[12]

Irritation and Sensitization

- Skin Irritation: Not classified as a skin irritant.[8][10] Mild irritation may occur upon prolonged contact.[4][12]
- Eye Irritation: Not classified as an eye irritant.[8][10] May cause redness and irritation upon direct contact.[4]
- Sensitization: Not classified as a skin or respiratory sensitizer.[7][8]

Chronic Exposure

- Germ Cell Mutagenicity: Not classified as a mutagen.[7][8] An Ames test was negative.[10]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.[10][11]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[8][13] A No-Observed-Adverse-Effect-Level (NOAEL) for maternal and developmental toxicity was established at 1000 mg/kg bw/day in rats.[13]

Ecological Information

Triacetin is not expected to be harmful to aquatic life.

Test Type	Endpoint	Value	Species	Duration	Source(s)
Toxicity to Fish	LC50	> 100 mg/L	Oryzias latipes (Japanese rice fish)	96 h	[4][10]
Toxicity to Aquatic Invertebrates	EC50	380 mg/L	Daphnia magna (Water flea)	48 h	[10]

Handling and Storage

Proper handling and storage are essential to maintain the chemical's integrity and ensure laboratory safety.

Safe Handling Procedures

- Use in a well-ventilated area.[\[14\]](#)
- Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE).[\[12\]](#)
- Do not eat, drink, or smoke when handling the product.[\[11\]](#)[\[14\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)[\[14\]](#)
- Keep containers tightly closed when not in use.[\[10\]](#)[\[11\]](#)
- Avoid sources of ignition such as open flames, sparks, and hot surfaces.[\[12\]](#)[\[14\]](#)
- Prevent spillage from entering drains or waterways.[\[14\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[10\]](#)[\[14\]](#)
- Keep in original, tightly sealed containers.[\[14\]](#)
- Store away from incompatible materials, particularly strong oxidizing agents.[\[8\]](#)[\[11\]](#)[\[14\]](#)
- Protect containers from physical damage.[\[14\]](#)

Experimental Protocols

The toxicological data presented in the safety data sheets are based on standardized testing guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD). Detailed protocols are extensive; the principles of the key cited tests are summarized below.

- OECD Test Guideline 401 (Acute Oral Toxicity): This guideline details a method for assessing the acute toxic effects of a substance when administered orally in a single dose. A group of rodents is dosed at one or more fixed levels. Observations of effects and mortality are made over a period of at least 14 days. The LD50 (the statistically derived single dose of

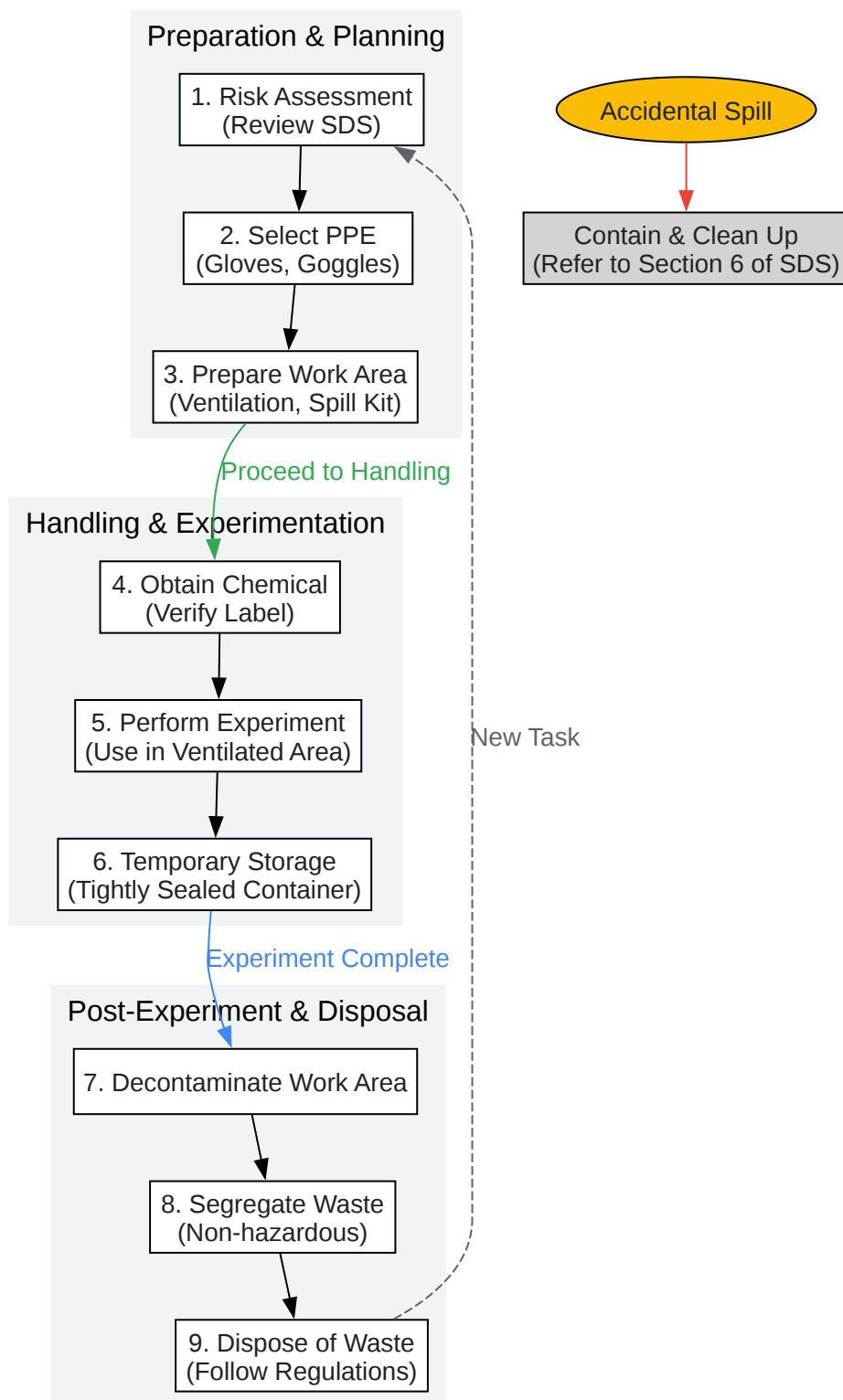
a substance that can be expected to cause death in 50% of the animals) is determined. For Triacetin, the LD50 was found to be greater than 2,000 mg/kg.[4][10]

- OECD Test Guideline 403 (Acute Inhalation Toxicity): This test evaluates the toxicity of a substance upon inhalation over a short period (typically 4 hours). Animals are exposed to the substance as a gas, vapor, or aerosol in a chamber. The concentration that causes mortality in 50% of the test animals (LC50) is calculated. The LC50 for Triacetin was determined to be greater than 1.721 mg/L.[4][10]
- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This guideline assesses the potential of a substance to cause irritation or corrosion when applied to the skin. A small amount of the substance is applied to a shaved patch of skin on a test animal (usually a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals. Triacetin was found to cause no skin irritation in a 4-hour test.[10]
- OECD Test Guideline 203 (Fish, Acute Toxicity Test): This test is designed to determine the median lethal concentration (LC50) of a substance to fish. Fish are exposed to the test substance in water for 96 hours. The LC50 is the concentration estimated to be lethal to 50% of the fish in the test group. For Triacetin, the LC50 was greater than 100 mg/L.[4][10]

Visualized Workflow: Safe Chemical Handling

The following diagram illustrates the standard workflow for handling a chemical substance like **Triacetin-d9** in a research environment, from procurement to disposal.

Workflow for Safe Handling of Triacetin-d9

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Safe chemical handling workflow.

Emergency and First-Aid Measures

In case of exposure, follow these first-aid guidelines.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[10]
- Skin Contact: Wash off with soap and plenty of water.[10] Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[10][14]
- Ingestion: Do NOT induce vomiting.[14] Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor if feeling unwell.[10]

Fire and Accidental Release Measures

- Fire Fighting: Triacetin is a combustible liquid.[4] Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[10][11] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10][15]
- Accidental Release:
 - Ensure adequate ventilation and remove all ignition sources.[14]
 - Wear appropriate personal protective equipment.[14]
 - Contain the spill using sand, earth, or vermiculite.[14]
 - Collect the absorbed material into labeled containers for disposal.[14]
 - Clean the affected area and prevent runoff into drains.[14]

This guide is intended for informational purposes and should not replace a formal risk assessment or the specific guidance provided in a substance's Safety Data Sheet. Always consult the most current SDS for **Triacetin-d9** from your supplier before use.

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